

Application Note: Experimental Protocol for Dissolving (+)-Cevimeline Hydrochloride Hemihydrate

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Compound of Interest

Compound Name: (+)-Cevimeline hydrochloride hemihydrate
Cat. No.: B15619157

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Audience: Researchers, scientists, and drug development professionals.

Introduction

(+)-Cevimeline hydrochloride hemihydrate is a cholinergic agonist that specifically binds to and activates M1 and M3 muscarinic receptors.[1][2][3][4] Marketed under the trade name Evoxac®, it is primarily used to treat xerostomia (dry mouth) associated with Sjögren's syndrome by stimulating salivary gland secretions.[1][3] As a quinuclidine derivative of acetylcholine, its precise and consistent dissolution is critical for ensuring accurate and reproducible results in both in vitro and in vivo experimental settings.[5][6] This document provides a detailed protocol for the solubilization of **(+)-Cevimeline hydrochloride hemihydrate** and summarizes its key physicochemical and biological properties.

Physicochemical Properties

- Chemical Name: (2R,5R)-2-methylspiro[1,3-oxathiolane-5,3'-1-azabicyclo[2.2.2]octane] hydrochloride hemihydrate[7]

- Molecular Formula: $C_{10}H_{17}NOS \cdot HCl \cdot \frac{1}{2}H_2O$ [5][7][8]
- Molecular Weight: 244.79 g/mol [7][8]
- Appearance: White to off-white crystalline powder [7][8]
- Melting Point: 201-203°C [7][8]

Solubility Data

(+)-Cevimeline hydrochloride hemihydrate exhibits high solubility in aqueous and polar organic solvents. The following table summarizes its solubility in common laboratory solvents.

Solvent	Solubility	Molar Concentration (Approx.)	Notes	Reference
Water	≥ 50 mg/mL	≥ 204 mM	Very soluble.	[5]
DMSO	100 mg/mL	408.5 mM	May require ultrasonication to fully dissolve.	[5]
PBS (pH 7.2)	100 mg/mL	408.5 mM	May require ultrasonication to achieve a clear solution.	[5][9]
Ethanol	40 mg/mL	163.4 mM	Freely soluble.	[4]
Chloroform	Freely Soluble	Not specified	-	[7][8]
Diethyl Ether	Virtually Insoluble	Not applicable	-	[7][8]

Experimental Protocols

4.1. Protocol for Preparing In Vitro Stock Solutions

This protocol is suitable for preparing concentrated stock solutions for use in cell culture and other in vitro assays.

4.1.1. Materials

- **(+)-Cevimeline hydrochloride hemihydrate** (powder)
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile deionized water (H₂O)
- Sterile conical tubes (1.5 mL, 15 mL, or 50 mL)
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Water bath sonicator

4.1.2. Procedure for High-Concentration Stock (100 mg/mL in DMSO)

- **Weighing:** Tare a sterile conical tube on a calibrated analytical balance. Carefully weigh the desired amount of **(+)-Cevimeline hydrochloride hemihydrate** powder into the tube.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 100 mg/mL. For example, to prepare 1 mL of stock solution, add 1 mL of DMSO to 100 mg of the compound.
- **Dissolution:** Cap the tube tightly and vortex for 30-60 seconds.
- **Sonication (if necessary):** If the compound does not fully dissolve, place the tube in a water bath sonicator. Sonicate in short bursts of 2-5 minutes until the solution is clear.^[5] Avoid overheating the sample.
- **Sterilization & Storage:** While the DMSO stock is typically sterile, it can be filtered through a 0.22 µm syringe filter for applications requiring absolute sterility. Aliquot the stock solution

into smaller, single-use sterile tubes to minimize freeze-thaw cycles. Store stock solutions at -20°C for up to one month or at -80°C for up to six months.[\[5\]](#)[\[9\]](#)

4.1.3. Procedure for Aqueous Stock (≥ 50 mg/mL in Water)

- Weighing: Weigh the desired amount of **(+)-Cevimeline hydrochloride hemihydrate** into a sterile conical tube.
- Solvent Addition: Add the appropriate volume of sterile deionized water to achieve the target concentration (e.g., 50 mg/mL).
- Dissolution: Cap and vortex thoroughly. The compound is very soluble in water and should dissolve readily.[\[7\]](#)[\[8\]](#)
- Storage: It is strongly recommended to prepare aqueous solutions fresh for each experiment. Do not store aqueous solutions for more than one day.[\[10\]](#)

4.2. Protocol for Preparing In Vivo Formulations

This protocol describes the preparation of a solution suitable for administration in animal models. The use of co-solvents is common to ensure stability and bioavailability.

4.2.1. Materials

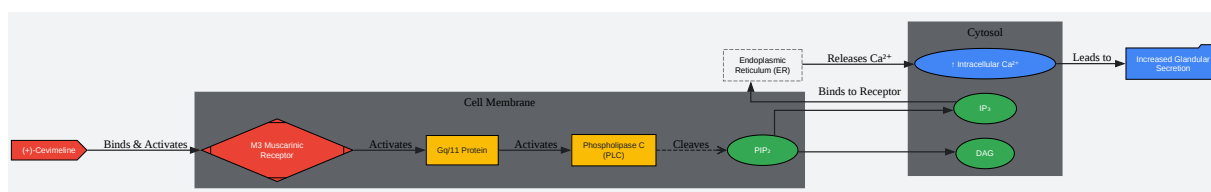
- **(+)-Cevimeline hydrochloride hemihydrate**
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl), sterile
- Sterile tubes and labware

4.2.2. Procedure for Co-Solvent Formulation (e.g., for ≥ 2.5 mg/mL) This method is based on a common vehicle for delivering compounds in vivo.[\[5\]](#)

- **Prepare Co-Solvent Mixture:** In a sterile tube, prepare the vehicle by mixing the solvents in the following volumetric ratio: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.
- **Initial Dissolution:** Weigh the required amount of **(+)-Cevimeline hydrochloride hemihydrate** into a separate sterile tube. Add the 10% DMSO volume first and mix or sonicate briefly to dissolve the compound.
- **Sequential Addition:** Add the PEG300, followed by the Tween-80, and finally the saline. Mix thoroughly after the addition of each solvent to maintain a clear solution.
- **Final Check:** Ensure the final solution is clear and free of precipitation before use. This formulation should be prepared fresh before each administration.

Mechanism of Action & Signaling Pathway

Cevimeline is a muscarinic agonist that binds to M1 and M3 receptors, which are coupled to Gq/11 proteins.[1][11] Upon activation, the Gq subunit stimulates phospholipase C (PLC), which then cleaves phosphatidylinositol 4,5-bisphosphate (PIP₂) into two secondary messengers: inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG).[1][11] IP₃ binds to its receptors on the endoplasmic reticulum, triggering the release of stored intracellular calcium (Ca²⁺), which is the key event leading to increased glandular secretion.[11]



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